

Methiobencarb: Structural Dynamics, Chemical Properties, and Application Workflows

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Compound of Interest

Compound Name: Methiobencarb

CAS No.: 18357-78-3

Cat. No.: B097969

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Executive Summary

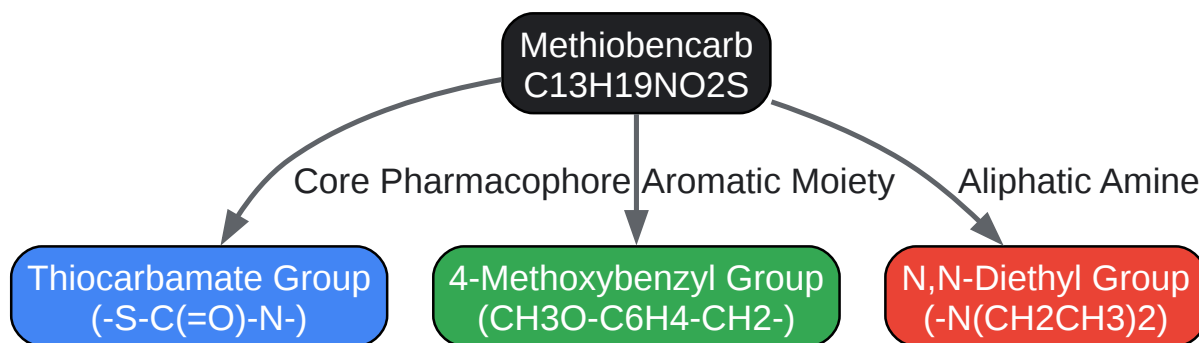
Methiobencarb is a highly specialized agrochemical belonging to the thiocarbamate class of herbicides[1],[2]. Recognized for its efficacy in pre-emergence and early post-emergence weed control, it acts primarily as a seedling shoot growth inhibitor[3]. As a Senior Application Scientist, I have structured this technical guide to provide an authoritative analysis of **methiobencarb**'s structural formula, physicochemical properties, mechanism of action (MoA), and the rigorous analytical protocols required for its detection and quantification in environmental matrices.

Chemical Identity & Structural Formula

Methiobencarb, chemically designated as S-(4-methoxybenzyl) N,N-diethylthiocarbamate (IUPAC), is characterized by its core thiocarbamate linkage (-S-C(=O)-N-)[1],[4]. The structural architecture of this molecule dictates its environmental behavior and biological target affinity:

- **Aromatic Moiety:** A 4-methoxybenzyl group provides essential lipophilicity, governing the compound's soil adsorption characteristics and its ability to penetrate waxy plant cuticles[4].

- Aliphatic Amine: The N,N-diethyl substitution on the nitrogen atom influences the molecule's volatility, a defining trait of thiocarbamate herbicides, and its steric interaction with target enzymes[1].



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Caption: Structural logic of **Methiobencarb** highlighting its core pharmacophore and functional groups.

Physicochemical Properties

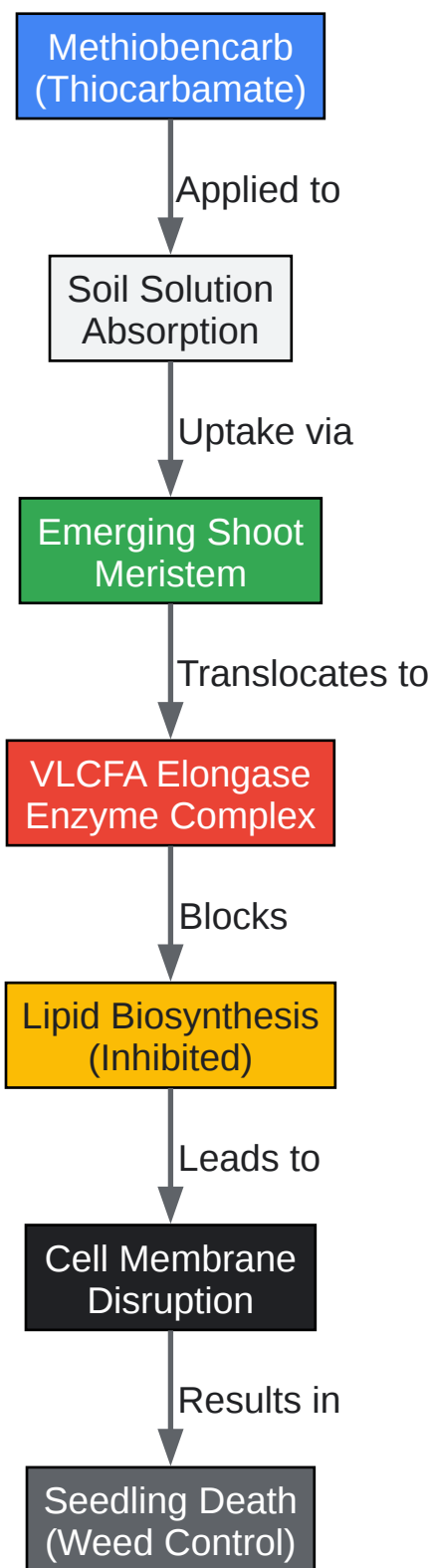
Understanding the physicochemical profile of **methiobencarb** is critical for predicting its environmental fate, formulation stability, and biological uptake. The presence of the sulfur atom in the thiocarbamate core reduces its water solubility while increasing its affinity for organic solvents and lipids[5].

Property	Value	Reference
CAS Registry Number	18357-78-3	[4]
Molecular Formula	C ₁₃ H ₁₉ NO ₂ S	[5]
Molecular Weight	253.36 g/mol	[5]
Melting Point	36.5 °C	[6]
Boiling Point	~334 °C	[6]
Log Kow (Octanol-Water)	2.80	[6]
Density	1.08 g/cm ³	[6]

Mechanism of Action: VLCFA Inhibition

Methiobencarb is classified under HRAC Group 15 (formerly Group N or K3)[2],[7]. Its primary mode of action is the inhibition of Very-Long-Chain Fatty Acid (VLCFA) synthesis, which severely disrupts lipid biosynthesis in susceptible plants[3].

- **Uptake & Translocation:** As a soil-applied herbicide, **methiobencarb** is absorbed from the soil solution primarily through the emerging shoots (coleoptiles in grasses) and roots[8],[3]. It translocates via the xylem to the meristematic regions[8].
- **Biochemical Target:** The compound inhibits VLCFA elongase enzymes. Since VLCFAs are essential components of plant cell membranes and cuticular waxes, their depletion leads to the failure of cell division and elongation[9].
- **Physiological Response:** Susceptible weed seedlings fail to emerge from the soil or emerge with severely malformed, twisted, or "buggy-whipped" leaves, ultimately leading to necrosis and seedling death[9],[3].



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Caption: Mechanism of Action of **Methiobencarb**: From soil uptake to VLCFA inhibition and seedling death.

Analytical Methodologies & Experimental Protocols

To ensure regulatory compliance and environmental monitoring, robust analytical methods are required to quantify **methiobencarb** residues in soil and water. The following protocol outlines a self-validating Gas Chromatography-Mass Spectrometry (GC-MS) workflow. The choice of GC-MS is driven by the volatility of the N,N-diethylthiocarbamate structure and the high specificity of mass fragmentation[5].

Step-by-Step Protocol: Extraction and GC-MS Analysis

Phase 1: Sample Preparation & Extraction

- Homogenization: Sieve the soil sample (2 mm) to ensure uniform particle size. For water, filter through a 0.45 μm PTFE membrane.
- Liquid-Liquid Extraction (LLE): Transfer 10 g of soil (or 100 mL of water) into an extraction vessel. Add 20 mL of dichloromethane (DCM).
 - Causality: DCM is selected because **methiobencarb**'s Log Kow of 2.80 indicates strong lipophilicity, ensuring high partitioning into the non-polar organic phase while leaving polar soil constituents behind[6].
- Agitation: Shake mechanically for 30 minutes at 200 rpm to maximize mass transfer.

Phase 2: Clean-up (Solid Phase Extraction - SPE) 4. Conditioning: Condition a Florisil or Silica SPE cartridge with 5 mL of hexane. 5. Elution: Load the DCM extract onto the cartridge. Elute the **methiobencarb** fraction using a 90:10 (v/v) hexane:acetone mixture.

- Causality: This specific polarity gradient retains highly polar matrix interferences (like humic acids) on the stationary phase while allowing the moderately polar thiocarbamate to elute freely.

Phase 3: Concentration & GC-MS Analysis 6. Concentration: Evaporate the eluate to near dryness under a gentle stream of high-purity nitrogen at 35°C to prevent volatilization losses. Reconstitute in 1.0 mL of internal standard solution (e.g., triphenyl phosphate in hexane). 7.

Chromatographic Separation: Inject 1 μL into a GC-MS equipped with a 5% phenyl-methylpolysiloxane capillary column (e.g., HP-5MS). Use a temperature program starting at 80°C, ramping to 280°C. 8. Mass Spectrometry Detection: Operate the MS in Electron Ionization (EI) mode (70 eV). Monitor specific mass-to-charge (m/z) ions corresponding to the fragmentation of the 4-methoxybenzyl and diethylcarbamothioate moieties for accurate quantification.

Phase 4: Self-Validating System Suitability

- Procedural Blanks: Run a matrix blank (e.g., highly purified sand or HPLC-grade water) parallel to the samples to definitively rule out laboratory contamination or reagent carryover.
- Internal Standardization: The addition of triphenyl phosphate prior to GC-MS injection normalizes the instrument response, correcting for any volumetric variations during the evaporation phase or injection inconsistencies.
- Recovery Spikes: Spike a known concentration of **methiobencarb** into a blank matrix before extraction to calculate recovery efficiency (acceptable range: 80-110%). This validates the extraction thermodynamics.



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Caption: Step-by-step analytical workflow for the extraction and GC-MS quantification of **Methiobencarb**.

Efficacy, Selectivity, and Resistance Management

Methiobencarb is utilized for the selective control of annual grasses and specific broadleaf weeds[8].

- Crop Selectivity: Selectivity is often achieved through depth protection (positional selectivity) or the use of herbicide safeners, which accelerate the metabolic detoxification of the thiocarbamate in the crop plant via glutathione S-transferase (GST) conjugation[8].

- Resistance Management: Because **methiobencarb** targets VLCFA elongases (HRAC Group 15), cross-resistance with ACCase or ALS inhibitors is practically non-existent[3]. It serves as a vital rotational chemistry to manage weed populations resistant to other modes of action.

References

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